

(-)-Ampelopsin A: Application Notes and Protocols for Pharmacological Research

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Compound of Interest

Compound Name: (-)-AmpelopsinA

Cat. No.: B1654844

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Introduction

(-)-Ampelopsin A, also known as dihydromyricetin (DHM), is a natural flavonoid compound found in various medicinal plants. It has garnered significant attention in pharmacological research due to its diverse biological activities, including anti-cancer, neuroprotective, anti-inflammatory, and hepatoprotective effects. As a tool compound, (-)-Ampelopsin A is valuable for investigating multiple cellular signaling pathways implicated in a range of diseases. These application notes provide detailed protocols for utilizing (-)-Ampelopsin A in pharmacological research, with a focus on its effects on cell viability, key signaling pathways, and experimental workflows.

Data Presentation: Quantitative Analysis of (-)-Ampelopsin A Activity

The following table summarizes the effective concentrations and half-maximal inhibitory concentrations (IC₅₀) of (-)-Ampelopsin A in various cancer cell lines. This data is crucial for designing experiments and interpreting results.

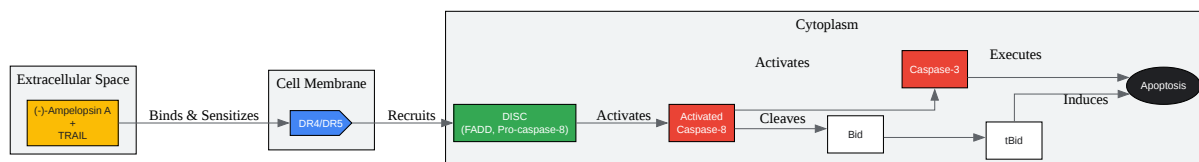
Cell Line	Cancer Type	Assay	Concentration/ IC50	Reference
MCF-7	Breast Cancer	Cell Viability (CCK-8)	20-80 μ M (dose- dependent inhibition)	[1]
MDA-MB-231	Breast Cancer	Cell Viability (CCK-8)	20-80 μ M (dose- dependent inhibition)	[1]
HL60	Acute Promyelocytic Leukemia	Cell Proliferation	Significant inhibition	[2]
K562	Chronic Myelogenous Leukemia	Cell Proliferation	Significant inhibition	[2]
Various	Influenza	RNA-dependent RNA polymerase	IC50 of 22 μ M	[3]

Signaling Pathways Modulated by (-)-Ampelopsin A

(-)-Ampelopsin A has been shown to modulate several key signaling pathways involved in cell growth, proliferation, apoptosis, and inflammation. Understanding these interactions is fundamental to elucidating its mechanism of action.

TRAIL Signaling Pathway

(-)-Ampelopsin A can sensitize cancer cells to Tumor Necrosis Factor-Related Apoptosis-Inducing Ligand (TRAIL)-induced apoptosis. This is a critical pathway in cancer therapeutics as TRAIL selectively induces apoptosis in cancer cells.

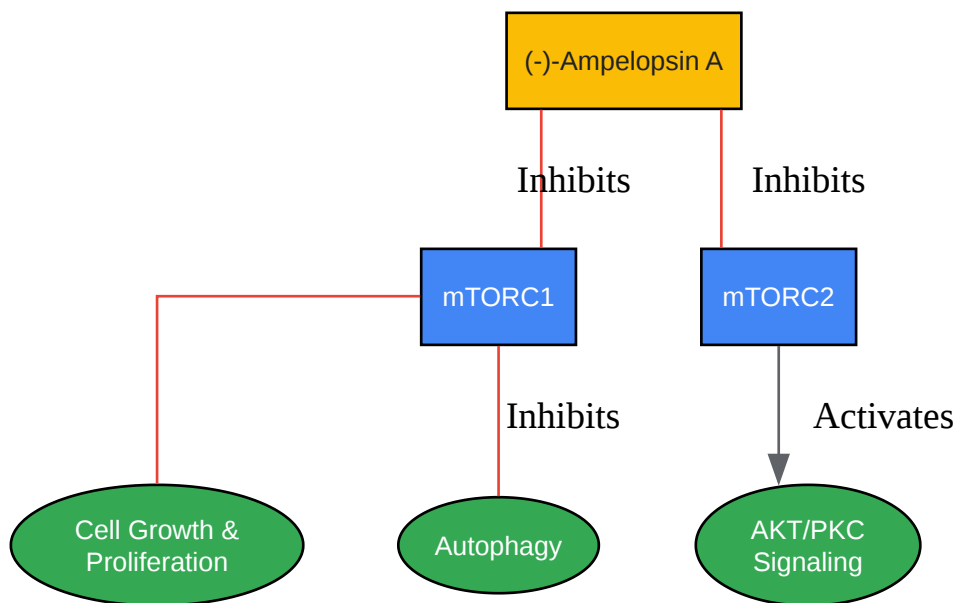


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Caption: (-)-Ampelopsin A sensitizes cancer cells to TRAIL-induced apoptosis.

mTOR Signaling Pathway

The mammalian target of rapamycin (mTOR) pathway is a central regulator of cell growth and proliferation. (-)-Ampelopsin A has been identified as an inhibitor of mTOR, suppressing the formation of both mTORC1 and mTORC2 complexes.[3]

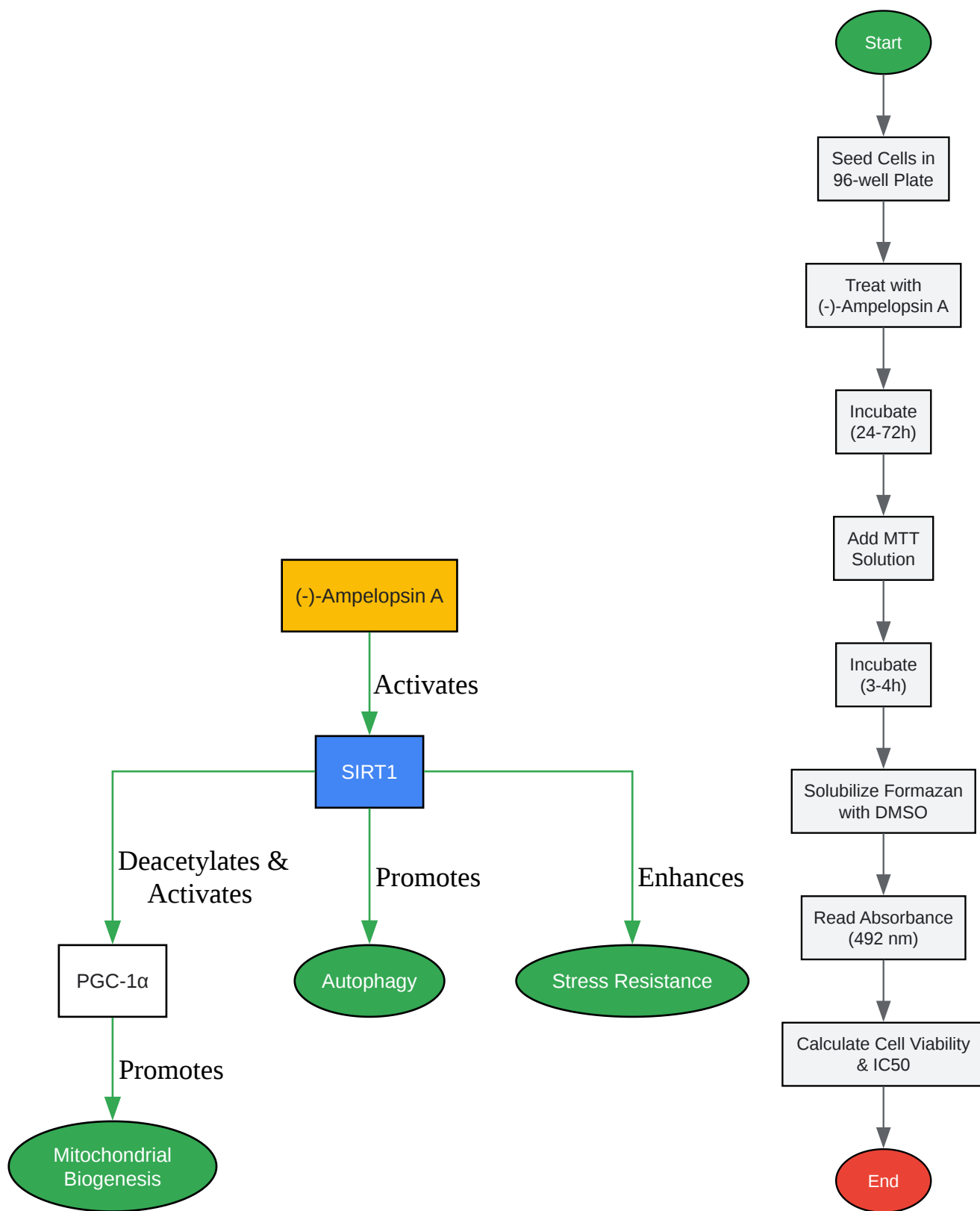


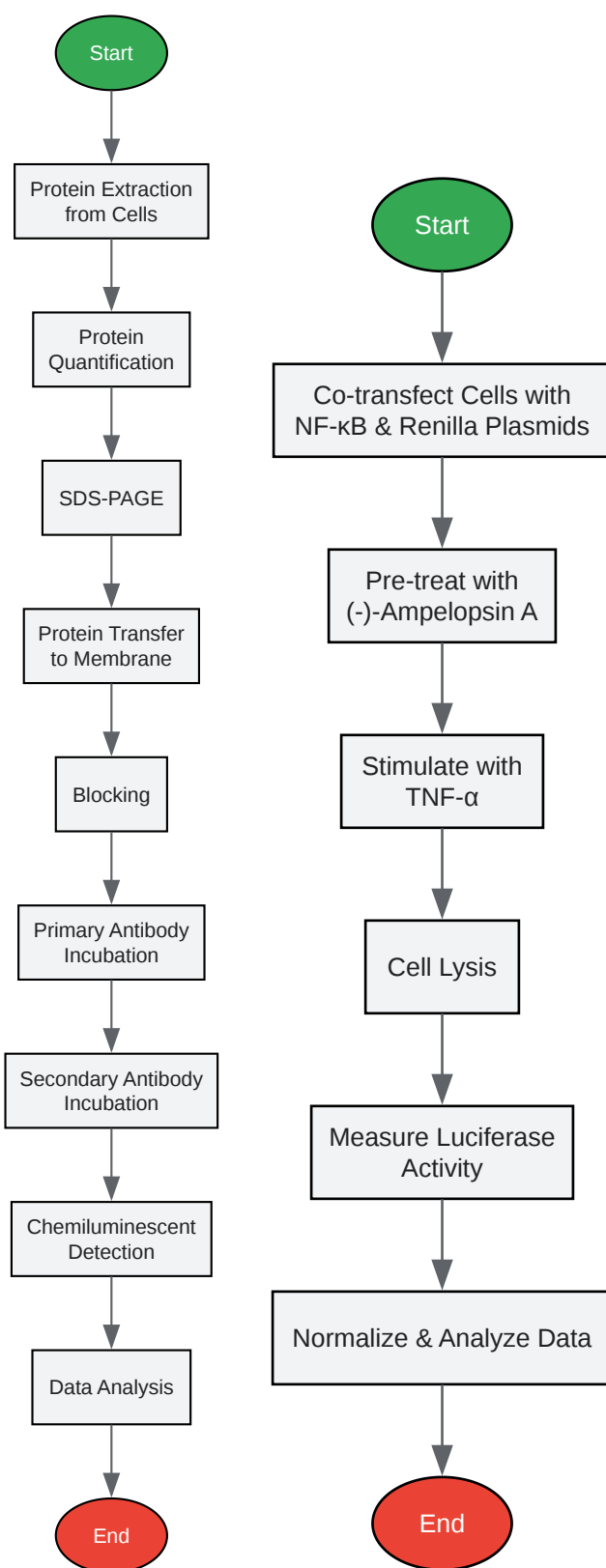
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Caption: (-)-Ampelopsin A inhibits the mTOR signaling pathway.

SIRT1 Signaling Pathway

Sirtuin 1 (SIRT1) is a protein deacetylase that plays a crucial role in cellular stress resistance, metabolism, and aging. (-)-Ampelopsin A has been shown to activate the SIRT1 signaling pathway, contributing to its neuroprotective and anti-aging effects.[4][5]





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